

# An In-depth Technical Guide to Hydroxymethyl Acrylate Monomer (CAS 15731-80-3)

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## Compound of Interest

Compound Name: *Hydroxymethyl acrylate*

Cat. No.: *B8274460*

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## Abstract

**Hydroxymethyl acrylate** (HMA), identified by CAS number 15731-80-3, is a functional acrylic monomer with significant potential in the development of advanced biomaterials and drug delivery systems. Its structure incorporates both a polymerizable acrylate group and a reactive primary hydroxyl group, enabling the synthesis of hydrophilic and functional polymers. This technical guide provides a comprehensive overview of **hydroxymethyl acrylate**, including its chemical and physical properties, synthesis methodologies, polymerization characteristics, and potential applications, with a particular focus on the biomedical and pharmaceutical fields. Due to the limited availability of specific experimental data for **hydroxymethyl acrylate**, this guide draws parallels with its close structural analogs, such as hydroxyethyl acrylate (HEA) and methyl 2-(hydroxymethyl)acrylate, to provide a thorough and practical resource.

## Introduction

**Hydroxymethyl acrylate** is a valuable monomer for the synthesis of functional polymers. The presence of the hydroxyl group imparts hydrophilicity to the resulting polymers and provides a site for post-polymerization modification, allowing for the covalent attachment of drugs, targeting moieties, or other functional molecules. This dual functionality makes **poly(hydroxymethyl acrylate)** (PHMA) an attractive candidate for the design of hydrogels, drug delivery vehicles, and biocompatible coatings.

# Physicochemical Properties

A summary of the key physicochemical properties of **hydroxymethyl acrylate** is presented in Table 1. This data is primarily sourced from publicly available databases such as PubChem.[\[1\]](#)

Table 1: Physicochemical Properties of **Hydroxymethyl Acrylate**

Property	Value	Reference
CAS Number	15731-80-3	<a href="#">[1]</a>
Molecular Formula	C <sub>4</sub> H <sub>6</sub> O <sub>3</sub>	<a href="#">[1]</a>
Molecular Weight	102.09 g/mol	<a href="#">[1]</a>
IUPAC Name	hydroxymethyl prop-2-enoate	<a href="#">[1]</a>
Appearance	Not specified (expected to be a liquid)	
Boiling Point	Not specified	
Melting Point	Not specified	
Density	Not specified	
Solubility	Expected to be soluble in water and common organic solvents	
Hydrogen Bond Donor Count	1	<a href="#">[1]</a>
Hydrogen Bond Acceptor Count	3	<a href="#">[1]</a>
Rotatable Bond Count	3	<a href="#">[1]</a>

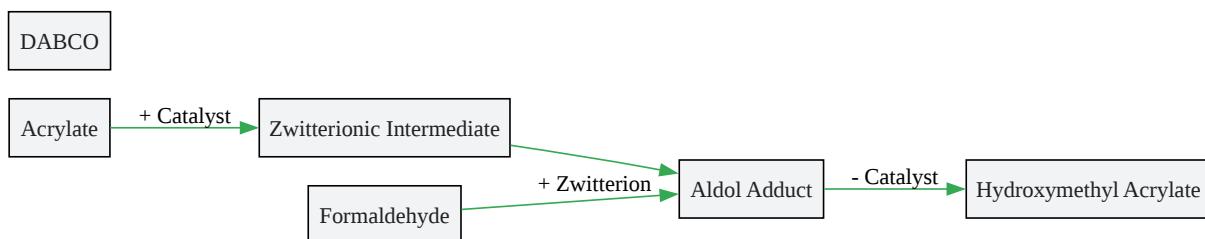
## Synthesis of Hydroxymethyl Acrylate

The primary synthetic route to  $\alpha$ -**hydroxymethyl acrylates** is the Baylis-Hillman reaction.[\[2\]](#)[\[3\]](#) This reaction involves the coupling of an activated alkene (an acrylate) with an aldehyde

(formaldehyde in this case) in the presence of a nucleophilic catalyst, typically a tertiary amine like 1,4-diazabicyclo[2.2.2]octane (DABCO).<sup>[4]</sup>

## Baylis-Hillman Reaction Pathway

The general mechanism of the Baylis-Hillman reaction for the synthesis of **hydroxymethyl acrylate** is depicted below.



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Caption: Baylis-Hillman reaction pathway for **hydroxymethyl acrylate** synthesis.

## Experimental Protocol: Synthesis of a 2-Hydroxymethyl Acrylate Compound (Representative)

While a highly detailed, peer-reviewed protocol for the synthesis of neat **hydroxymethyl acrylate** is not readily available, the following procedure is adapted from a Chinese patent (CN101781212B) and provides a representative method.<sup>[5]</sup> This protocol describes the synthesis of a **2-hydroxymethyl acrylate** compound, which serves as a strong model for the target monomer.

Materials:

- Acrylate monomer (e.g., ethyl acrylate or methyl acrylate as a starting point)
- Paraformaldehyde
- Phosphoric acid (1 mol/L)

- Tetrahydrofuran (THF)
- 1,4-Diazabicyclo[2.2.2]octane (DABCO)
- Sodium carbonate solution (30%)
- Sodium chloride
- Diethyl ether
- Anhydrous magnesium sulfate

Procedure:

- Preparation of Formalin Solution: In a flask, mix paraformaldehyde (45g), water (80g), and 1 mol/L phosphoric acid (2.3ml). Seal the flask, stir, and heat to 95°C. After 4 hours, cool the solution to room temperature.[5]
- Reaction Setup: In a separate 1000ml reaction flask, dissolve the starting acrylate (e.g., 86g of methyl acrylate) and DABCO (9.6g) in THF (100ml) with stirring at 80°C until fully dissolved.[5]
- Baylis-Hillman Reaction: Add the prepared formalin solution to the acrylate/DABCO mixture. Maintain the temperature at 85°C and add 4ml of 30% sodium carbonate solution to adjust the system pH to alkaline.[5]
- Work-up: After the reaction is complete (monitoring by TLC is recommended), add sodium chloride (35g) and diethyl ether (100ml). Separate the organic phase.[5]
- Extraction and Purification: Extract the aqueous phase with diethyl ether. Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.[5]
- Isolation: Remove the solvents under reduced pressure. The crude product can be purified by vacuum distillation to yield the **2-hydroxymethyl acrylate** compound.[5]

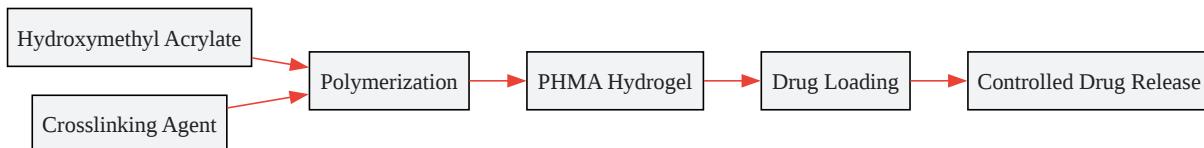
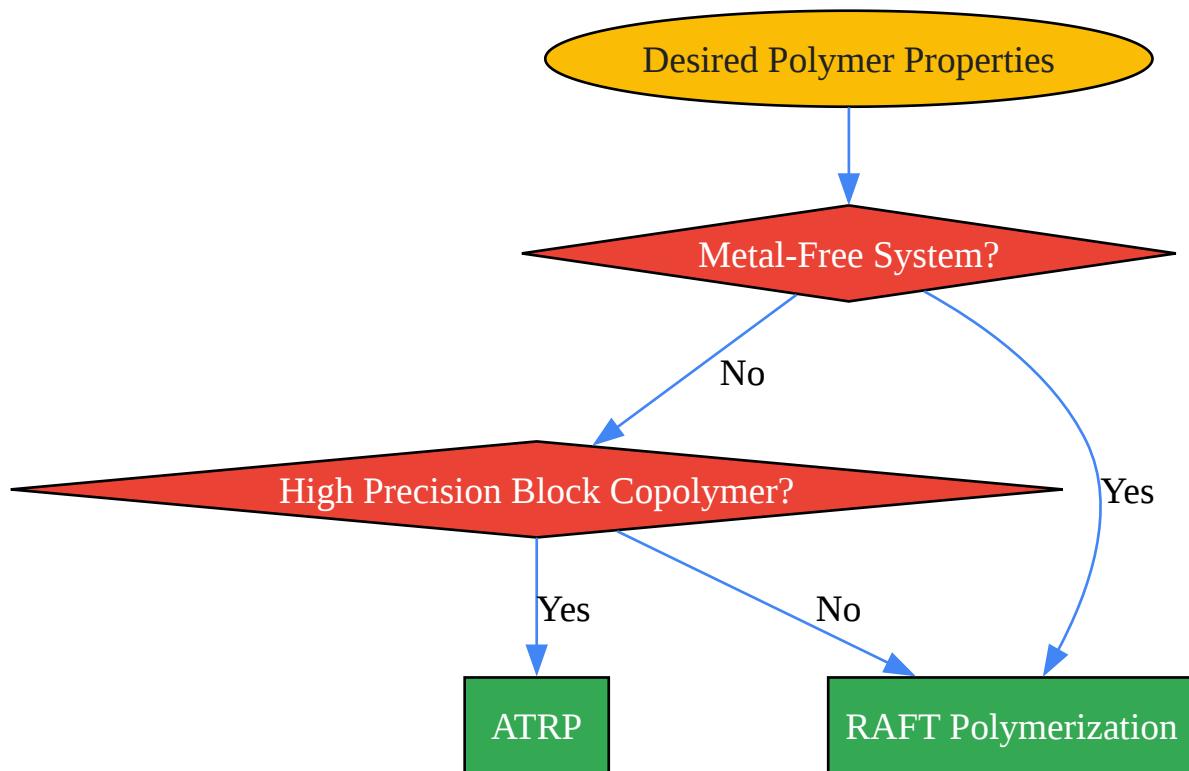
## Polymerization of Hydroxymethyl Acrylate

**Hydroxymethyl acrylate** can be polymerized through various radical polymerization techniques. The resulting polymer, poly(**hydroxymethyl acrylate**) (PHMA), is hydrophilic due to the pendant hydroxyl groups.

## Polymerization Methods

- Free Radical Polymerization: This is a conventional method initiated by thermal or photochemical decomposition of an initiator (e.g., AIBN, benzoyl peroxide) to generate free radicals.<sup>[6]</sup>
- Controlled Radical Polymerization (CRP): Techniques like Atom Transfer Radical Polymerization (ATRP) and Reversible Addition-Fragmentation chain-Transfer (RAFT) polymerization offer better control over polymer molecular weight, architecture, and polydispersity.<sup>[7][8][9][10]</sup> These methods are particularly valuable for synthesizing well-defined polymers for biomedical applications.

The selection between RAFT and ATRP depends on the desired polymer characteristics and experimental constraints.



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